

Methylcyclohexane-d14: A Superior Solvent for Low-Temperature NMR Studies

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Compound of Interest

Compound Name: Methylcyclohexane-d14

Cat. No.: B156626

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Methylcyclohexane-d14 (MCH-d14) has emerged as a solvent of choice for low-temperature Nuclear Magnetic Resonance (NMR) studies, offering a unique combination of physical properties that make it particularly well-suited for the analysis of temperature-sensitive molecules and the trapping of reactive intermediates. Its very low melting point and relatively low viscosity at reduced temperatures allow for the acquisition of high-resolution NMR spectra over a broad temperature range, providing critical insights into molecular structure, dynamics, and reaction mechanisms.

Key Advantages of Methylcyclohexane-d14 for Low-Temperature NMR

Methylcyclohexane-d14's utility in low-temperature NMR stems from its advantageous physical characteristics. Its remarkably low melting point of -126 °C provides a wide liquid range for variable-temperature experiments. This allows researchers to study dynamic processes and reaction intermediates at temperatures inaccessible with many other common deuterated solvents.

Furthermore, its viscosity, while increasing at lower temperatures, remains manageable, which is crucial for obtaining sharp NMR signals. High viscosity leads to broader lines, obscuring important spectral details. While specific viscosity data for the deuterated form at various low

temperatures is not readily available, data for non-deuterated methylcyclohexane serves as a useful guide.

Physical Properties of Methylcyclohexane-d14

A summary of the key physical properties of **Methylcyclohexane-d14** is presented below.

Property	Value
Molecular Formula	C ₇ D ₁₄
Molecular Weight	112.27 g/mol
Melting Point	-126 °C
Boiling Point	101 °C
Density	0.88 g/mL at 25 °C

Comparison with Other Low-Temperature NMR Solvents

The choice of solvent is critical for successful low-temperature NMR experiments. The following table provides a comparison of **Methylcyclohexane-d14** with other commonly used deuterated solvents for low-temperature applications.

Solvent	Melting Point (°C)	Useful Low-Temp. Range (°C)	Key Characteristics
Methylcyclohexane-d14	-126	-120 to 100	Very wide liquid range, suitable for very low temperatures.
Toluene-d8	-95	-90 to 110	Good for aromatic compounds, but higher melting point than MCH-d14.
Dichloromethane-d2	-97	-90 to 40	Good solubility for many organic compounds, but lower boiling point.
Acetone-d6	-94	-90 to 56	Polar aprotic solvent, but can be reactive with some analytes.
Methanol-d4	-98	-90 to 65	Protic solvent, useful for studying exchangeable protons.

Experimental Protocols

Protocol 1: Sample Preparation for Low-Temperature NMR Spectroscopy

This protocol outlines the steps for preparing a sample for low-temperature NMR analysis using **Methylcyclohexane-d14**.

Materials:

- Analyte of interest

- **Methylcyclohexane-d14**

- High-quality 5 mm NMR tube (rated for low temperatures)
- NMR tube cap
- Pipettes
- Small vial for dissolution
- Filter (e.g., glass wool or a syringe filter)
- Vortex mixer (optional)

Procedure:

- **Ensure Cleanliness:** Thoroughly clean the NMR tube and cap with an appropriate solvent (e.g., acetone) and dry them completely to avoid any contaminants.
- **Weigh Analyte:** Accurately weigh the desired amount of the analyte into a clean, dry vial. The optimal concentration will depend on the analyte and the specific experiment.
- **Dissolve the Sample:** Add the required volume of **Methylcyclohexane-d14** to the vial to dissolve the analyte. For a standard 5 mm NMR tube, a volume of 0.5-0.6 mL is typically used. Gently agitate or vortex the vial to ensure complete dissolution.
- **Filter the Solution:** To remove any particulate matter that could degrade spectral quality, filter the solution directly into the NMR tube using a pipette with a small plug of glass wool or a syringe filter.
- **Cap the Tube:** Securely cap the NMR tube to prevent solvent evaporation and contamination. For volatile samples or long-term storage, sealing the cap with parafilm is recommended.
- **Labeling:** Clearly label the NMR tube with the sample identification.
- **Equilibration:** Before inserting the sample into the pre-cooled NMR probe, allow the sample to cool in a cold bath (e.g., dry ice/acetone) for a few minutes to minimize thermal shock to

the instrument.

Protocol 2: Variable-Temperature (VT) NMR Experiment

This protocol provides a general procedure for conducting a variable-temperature NMR experiment. Note: Always follow the specific operating procedures for your NMR spectrometer.

Instrumentation:

- NMR spectrometer equipped with a variable-temperature unit.

Procedure:

- Initial Setup: Insert a standard solvent sample (at room temperature) to lock and shim the spectrometer.
- Probe Cooling: Set the desired low temperature on the spectrometer's variable-temperature controller. Allow the probe to equilibrate at the target temperature, which may take 15-30 minutes.
- Sample Insertion: Once the probe temperature is stable, carefully insert the pre-cooled sample into the NMR probe.
- Locking and Shimming: Re-lock the spectrometer on the deuterium signal of **Methylcyclohexane-d14**. Perform shimming to optimize the magnetic field homogeneity at the target temperature.
- Acquire Spectra: Acquire the NMR spectrum using the desired experimental parameters.
- Temperature Variation: To acquire spectra at different temperatures, incrementally change the temperature setting. Allow the system to equilibrate at each new temperature before re-shimming and acquiring the spectrum. It is crucial to change the temperature in small steps (e.g., 5-10 °C) to avoid damaging the probe.
- Returning to Ambient Temperature: After the experiment, slowly and incrementally increase the temperature back to room temperature.
- Sample Removal: Once the probe has returned to ambient temperature, eject the sample.

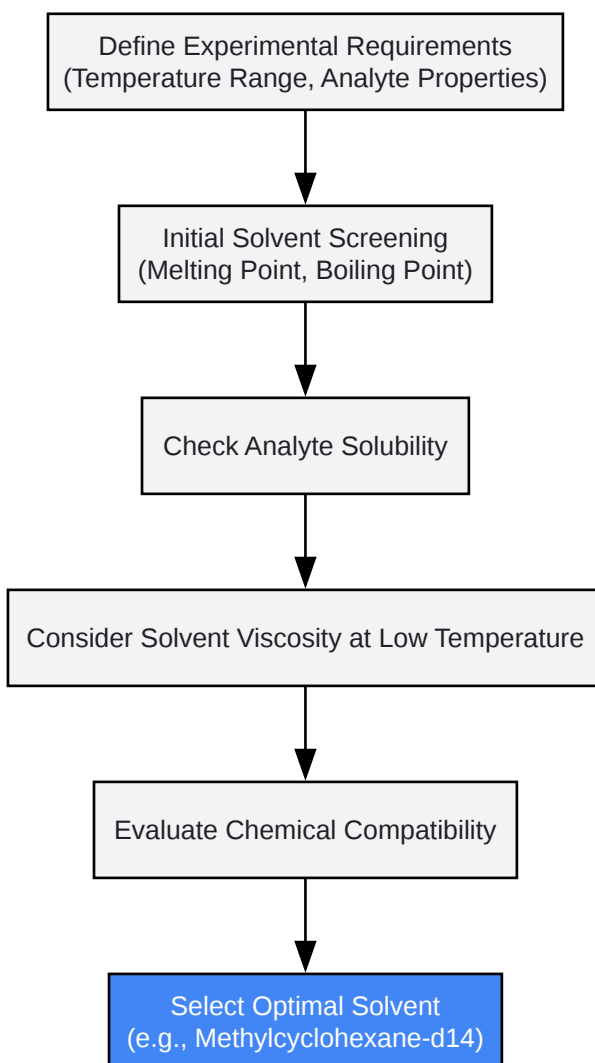
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety glasses and gloves.
- Handle cryogenic liquids (like liquid nitrogen, if used for cooling) with extreme care.
- Be aware of the potential for pressure buildup in sealed NMR tubes upon warming.

Visualizing Workflows

Solvent Selection Workflow

The selection of an appropriate solvent is a critical first step in any low-temperature NMR study. The following diagram illustrates a logical workflow for this process.

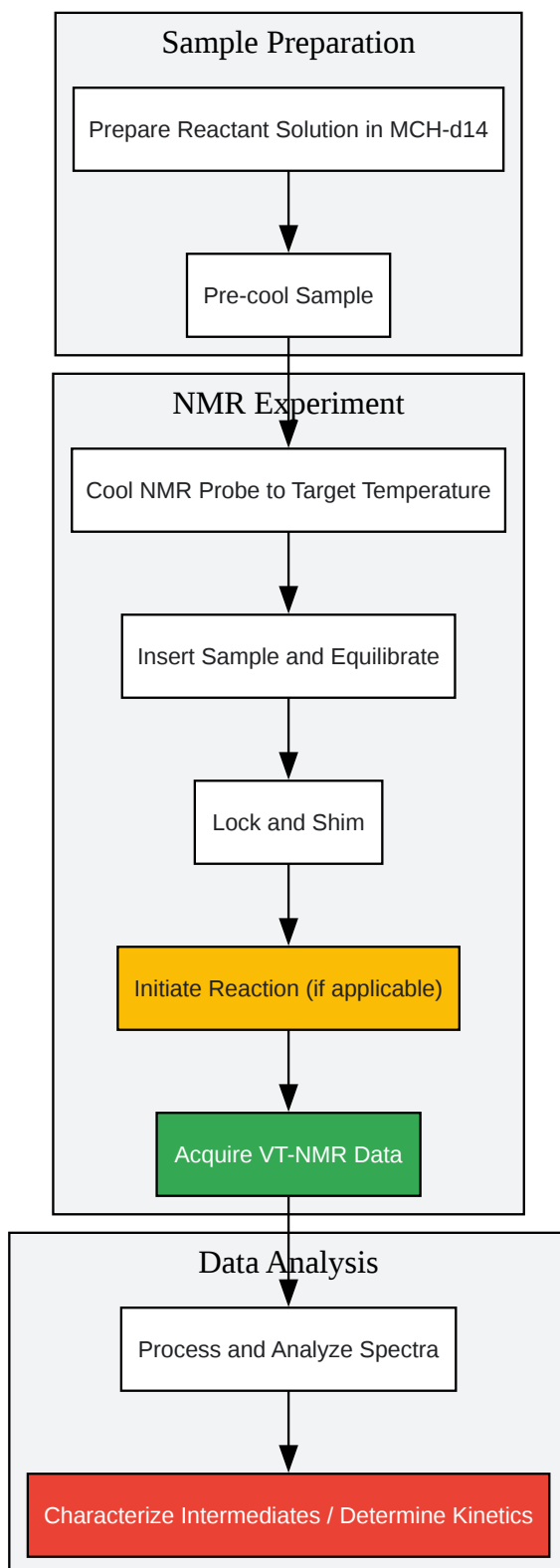


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Caption: Workflow for selecting a low-temperature NMR solvent.

Experimental Workflow for Low-Temperature NMR

The following diagram outlines the key steps involved in a typical low-temperature NMR experiment aimed at studying reaction dynamics or trapping intermediates.



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Caption: General workflow for a low-temperature NMR experiment.

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